

A Comprehensive Technical Guide on (R)-2-Amino-2-(3-chlorophenyl)ethanol

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Compound of Interest

Compound Name: (R)-2-Amino-2-(3-chlorophenyl)ethanol

Cat. No.: B591896

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **(R)-2-Amino-2-(3-chlorophenyl)ethanol**, a chiral molecule with significant applications in organic synthesis and as an intermediate in the development of pharmaceuticals. The document covers its fundamental physicochemical properties, synthesis methodologies, and safety information.

Core Physicochemical Properties

(R)-2-Amino-2-(3-chlorophenyl)ethanol is an organic compound characterized by its specific stereochemistry, which is crucial for its role in asymmetric synthesis. A summary of its key quantitative data is presented below.

Property	Value	Reference
Molecular Formula	C8H10CINO	[1] [2]
Molecular Weight	171.62 g/mol	[1]
CAS Number	179811-63-3	[1]
Appearance	White to yellow powder or crystals	[3]
Purity	≥97%	[4]
Storage Conditions	2-8°C, inert atmosphere, keep in dark place	[1] [3]

A related compound, 2-Amino-2-(3-chlorophenyl)ethanol hydrochloride, has a molecular weight of 208.09 g/mol and is identified by the CAS number 1334146-19-8[\[5\]](#).

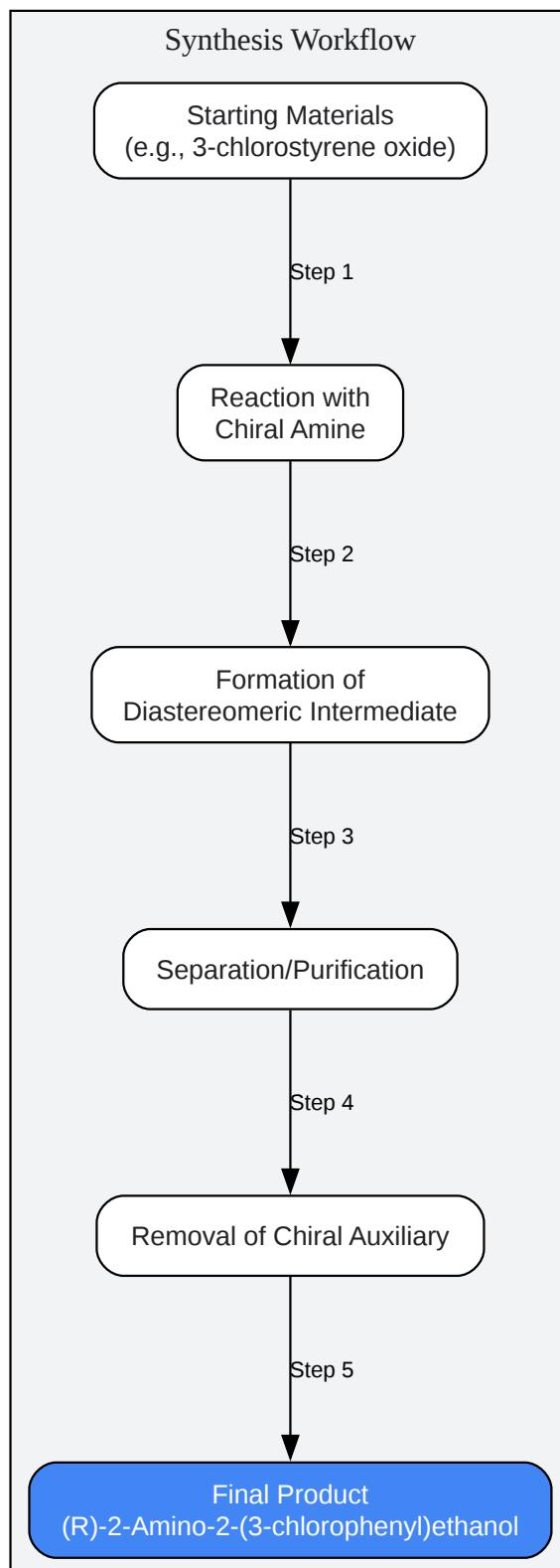
Synthesis and Experimental Protocols

The synthesis of optically active 2-amino-1-phenylethanol derivatives, such as **(R)-2-Amino-2-(3-chlorophenyl)ethanol**, is of significant interest in medicinal chemistry.

General Synthetic Approach:

A common method for the preparation of (2S)-2-Amino-2-(3-chlorophenyl)ethanol involves the reaction of (3-chlorophenyl)acetaldehyde with a chiral acetal reagent[\[2\]](#). This stereoselective reaction is crucial for obtaining the desired enantiomer.

While a specific, detailed experimental protocol for the synthesis of the (R)-enantiomer was not found in the provided search results, a patent for related processes offers insight into the production of optically active 2-amino-1-phenylethanol derivatives[\[6\]](#). The general workflow for such a synthesis is outlined below.



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A generalized workflow for the synthesis of chiral amino alcohols.

This diagram illustrates a potential pathway where a starting material like 3-chlorostyrene oxide is reacted with a chiral amine to form a diastereomeric intermediate. This intermediate can then be separated and purified before the chiral auxiliary is removed to yield the final, optically pure product.

Applications in Research and Drug Development

As a chiral molecule, **(R)-2-Amino-2-(3-chlorophenyl)ethanol** is a valuable building block in asymmetric synthesis. Its primary applications include:

- Chiral Inducer: It can be used to introduce chirality in a non-chiral molecule.
- Chiral Ligand/Reagent: It can be employed in stereoselective reactions to control the formation of a specific enantiomer^[2].
- Intermediate for Pharmaceuticals: This compound serves as a key intermediate in the synthesis of more complex molecules, including drugs and pesticides^[2].

The broader class of amino alcohols is utilized in various industrial and consumer products, such as pH adjusters, surfactants, and in the manufacturing of pharmaceuticals^[7]. The structural motif of this compound is also found in molecules with potential anticancer activities, such as IGF-1 receptor inhibitors, highlighting its relevance in drug discovery^[8].

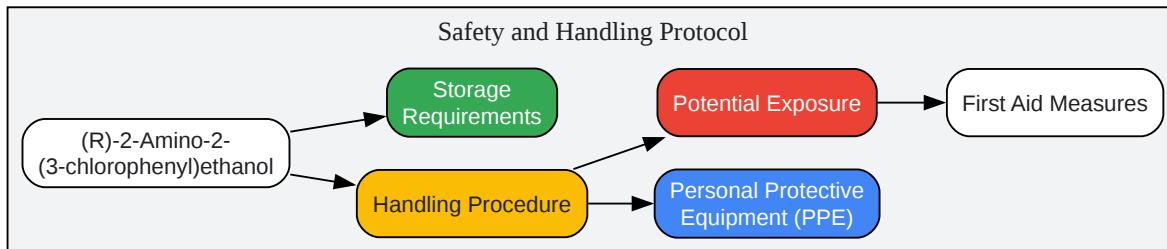
Safety and Handling

While not considered highly toxic under normal use, **(R)-2-Amino-2-(3-chlorophenyl)ethanol** may cause irritation to the respiratory tract, skin, and eyes^[2]. Therefore, appropriate safety precautions are necessary during handling.

Recommended Safety Measures:

- Wear protective gloves and eye protection.
- Ensure work is conducted in a well-ventilated area.
- In case of accidental ingestion or significant exposure, seek immediate medical attention^[2].
- During storage and transport, prevent leakage and avoid contact with ignition sources^[2].

The logical relationship for handling and safety protocols can be visualized as follows:



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Key considerations for the safe handling of the compound.

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[<https://www.benchchem.com/product/b591896#r-2-amino-2-3-chlorophenyl-ethanol-molecular-weight>]

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